

Personal protective equipment for handling (Rac)-Terreic acid

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Compound of Interest		
Compound Name:	(Rac)-Terreic acid	
Cat. No.:	B1681272	Get Quote

Essential Safety and Handling Guide for (Rac)- Terreic Acid

(Rac)-Terreic acid, a mycotoxin produced by the fungus Aspergillus terreus, requires careful handling in a laboratory setting due to its potential health hazards.[1][2] This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans to ensure the safe handling of this compound by researchers, scientists, and drug development professionals.

Hazard Identification and Toxicological Data

(Rac)-Terreic acid is classified under the Globally Harmonized System (GHS) as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Acute Toxicity, Dermal (Category 4): Harmful in contact with skin.[2]

The signal word for this substance is Warning.[2] Precautionary statements include washing skin thoroughly after handling, not eating, drinking, or smoking when using this product, and wearing protective gloves and clothing.[2]

Quantitative Data Summary



Property	Value	Source
LD50 (Intraperitoneal, Mouse)	75 mg/kg	[2]
Solubility	Soluble in DMSO (10 mg/mL), Ethanol, Methanol, and DMF. Slightly soluble in water (5 mg/mL).	[3]
Storage Temperature	-20°C	[1][3]
Stability	At least 4 years when stored at -20°C.	[3]

Operational Plan: Safe Handling of (Rac)-Terreic Acid

A systematic approach to handling **(Rac)-Terreic acid** is crucial to minimize exposure and ensure a safe laboratory environment.

Pre-Handling Procedures

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.
- Designated Work Area: All handling of (Rac)-Terreic acid should be performed in a designated area within a certified chemical fume hood to minimize inhalation exposure.
- Emergency Equipment: Ensure that a safety shower, eyewash station, and a chemical spill kit are readily accessible.
- PPE Inspection: Before each use, inspect all personal protective equipment for any signs of damage or degradation.

Recommended Personal Protective Equipment (PPE)



PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene). For prolonged contact, consider double-gloving.	Protects against dermal absorption. (Rac)-Terreic acid is harmful in contact with skin. [2][4]
Eye and Face Protection	Safety goggles and a full-face shield.	Protects eyes and face from splashes of solutions or airborne particles of the solid compound.
Body Protection	A fully buttoned laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.	Recommended when handling the solid powder to prevent inhalation of airborne particles.

Handling Procedures

- Weighing: To prevent the generation of airborne dust, weigh the solid (Rac)-Terreic acid in a
 fume hood. Use a dedicated spatula and weighing paper.
- Dissolving: When preparing solutions, slowly add the (Rac)-Terreic acid to the solvent to avoid splashing.
- General Handling: Always handle **(Rac)-Terreic acid** solutions with care, avoiding direct contact with skin and eyes. Keep containers closed when not in use.

Post-Handling Procedures

- Decontamination: Thoroughly decontaminate all surfaces and equipment that have come into contact with (Rac)-Terreic acid using a suitable cleaning agent.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items as hazardous waste.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.



• Storage: Store (Rac)-Terreic acid in a tightly sealed container at -20°C, protected from light. [1][3]

Emergency Procedures

Spill Response:

- Evacuate the immediate area and alert others.
- If the spill is large or you are unsure how to handle it, contact your institution's environmental health and safety department.
- For small spills, wear the appropriate PPE, cover the spill with an absorbent material (such as vermiculite or sand), and gently sweep it into a designated hazardous waste container.[5]
- Decontaminate the spill area.

Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least
 15 minutes and remove contaminated clothing. Seek medical attention.[5]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen.
 Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[5]

Disposal Plan

Due to its toxicity and mycotoxin nature, all waste containing **(Rac)-Terreic acid** must be treated as hazardous waste.



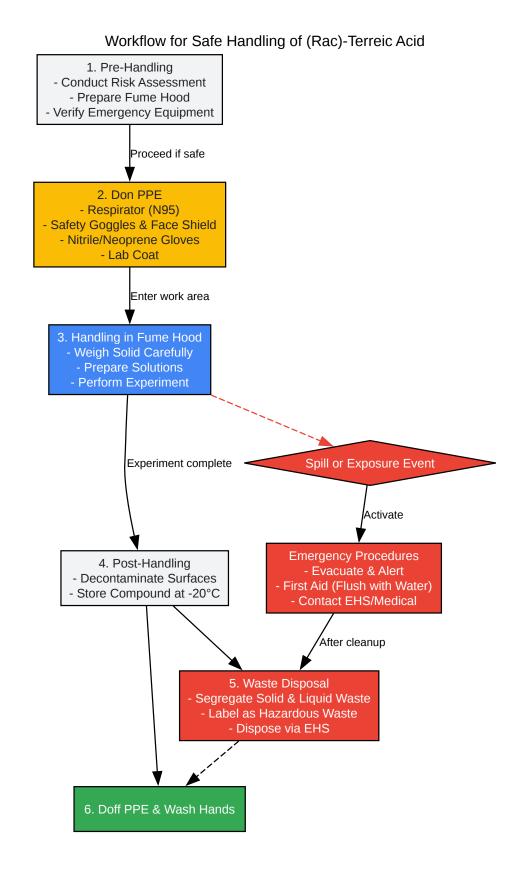




- Solid Waste: Collect solid **(Rac)-Terreic acid** waste and any contaminated consumables (e.g., weighing paper, pipette tips) in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Collect solutions containing (Rac)-Terreic acid in a dedicated, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated PPE: Dispose of all used disposable PPE, such as gloves and respirators, in the designated hazardous waste container.
- Disposal Method: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Do not dispose of (Rac)-Terreic acid down the drain.

Experimental Workflow and Safety Protocol





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Caption: Logical workflow for the safe handling of (Rac)-Terreic acid.



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